

Application of Potassium Chromate in Qualitative Inorganic Analysis

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Compound of Interest

Compound Name: Potassium chromate

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Application Notes and Protocols

For Researchers, Scientists, and Drug Development Professionals

Introduction

Potassium chromate (K_2CrO_4) is a versatile inorganic reagent with significant applications in qualitative inorganic analysis. Its utility stems from its ability to form distinctly colored precipitates with various metal ions and its role as an indicator in precipitation titrations. This document provides detailed application notes and experimental protocols for the use of **potassium chromate** in identifying specific cations and in the quantitative determination of halides.

Key Applications

Potassium chromate is primarily used in two main areas of qualitative and quantitative analysis:

- Precipitating Agent for Cation Identification:** The chromate ion (CrO_4^{2-}) reacts with certain metal cations to form insoluble precipitates with characteristic colors. This property is exploited for the identification of ions such as lead (Pb^{2+}), barium (Ba^{2+}), and silver (Ag^+).
- Indicator in Argentometric Titrations (Mohr's Method):** **Potassium chromate** serves as an indicator in the determination of chloride and bromide concentrations through titration with a

standardized silver nitrate solution. The endpoint is signaled by the formation of a red-brown silver chromate precipitate.[1][2][3]

Data Presentation

Table 1: Properties of **Potassium Chromate**

| Property | Value |
|------------------------|---------------------------------|
| Chemical Formula | K ₂ CrO ₄ |
| Molar Mass | 194.19 g/mol |
| Appearance | Yellow crystalline solid[4] |
| Solubility in Water | 629 g/L at 20°C[1] |
| pH of Aqueous Solution | Alkaline[4] |

Table 2: Characteristics of Precipitates Formed with **Potassium Chromate**

| Cation | Precipitate | Color | Chemical Equation |
|-------------------------------|---|---------------------------------|--|
| Lead (II) (Pb ²⁺) | Lead (II) chromate (PbCrO ₄) | Yellow[5][6][7] | Pb ²⁺ (aq) + CrO ₄ ²⁻ (aq) → PbCrO ₄ (s) |
| Barium (Ba ²⁺) | Barium chromate (BaCrO ₄) | Yellow[5][8] | Ba ²⁺ (aq) + CrO ₄ ²⁻ (aq) → BaCrO ₄ (s) |
| Silver (Ag ⁺) | Silver chromate (Ag ₂ CrO ₄) | Red-brown / Brick-red[1][9][10] | 2Ag ⁺ (aq) + CrO ₄ ²⁻ (aq) → Ag ₂ CrO ₄ (s) |

Table 3: Conditions for Mohr's Method

| Parameter | Optimal Range/Value | Rationale |
|-------------------------|--|--|
| pH | 6.5 - 9.0[2][9] | Below pH 6.5, chromate ions are protonated to form dichromate ions, which affects the endpoint. Above pH 9, silver hydroxide may precipitate.[2] |
| Indicator Concentration | ~1 mL of 5% K ₂ CrO ₄ solution per 100 mL sample | A high concentration of the yellow chromate can mask the red-brown endpoint.[2][3] |

Experimental Protocols

Protocol 1: Qualitative Test for Lead (II) Ions (Pb²⁺)

Objective: To confirm the presence of lead (II) ions in an aqueous sample.

Principle: Lead (II) ions react with **potassium chromate** to form a bright yellow precipitate of lead (II) chromate, which is insoluble in acetic acid.[11]

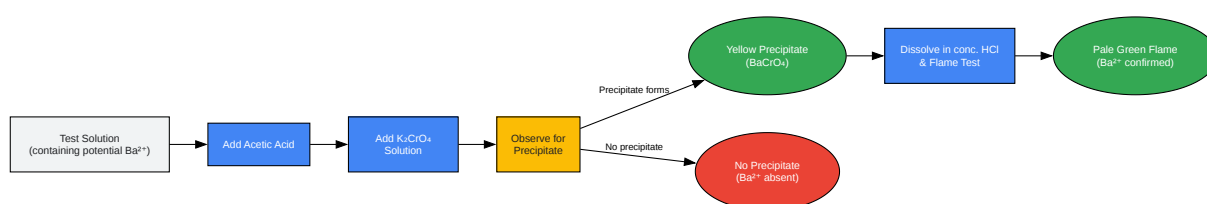
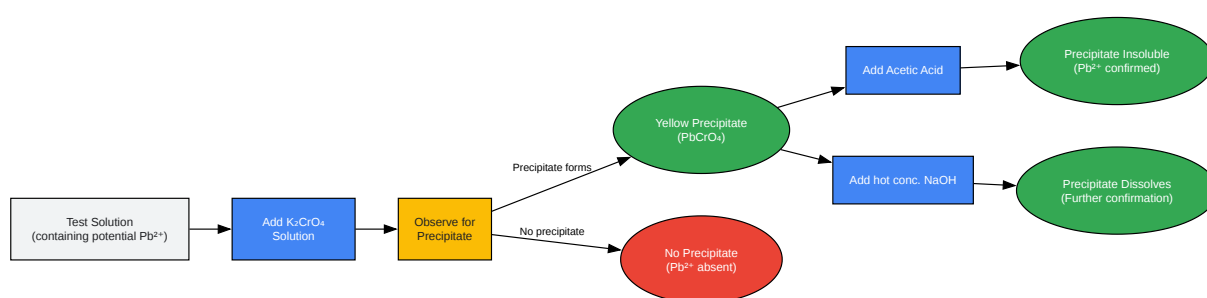
Reagents:

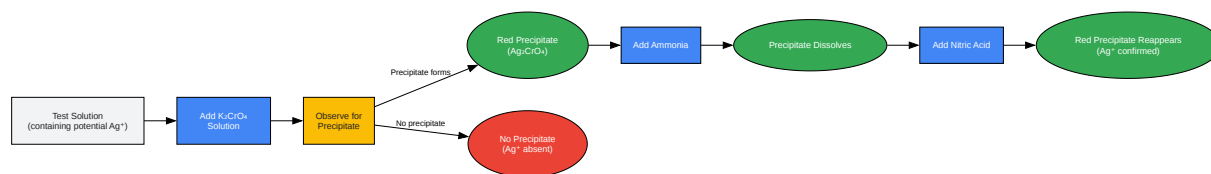
- Test solution
- **Potassium chromate** (K₂CrO₄) solution (0.5 M)
- Acetic acid (CH₃COOH) (6 M)
- Sodium hydroxide (NaOH) solution (concentrated)

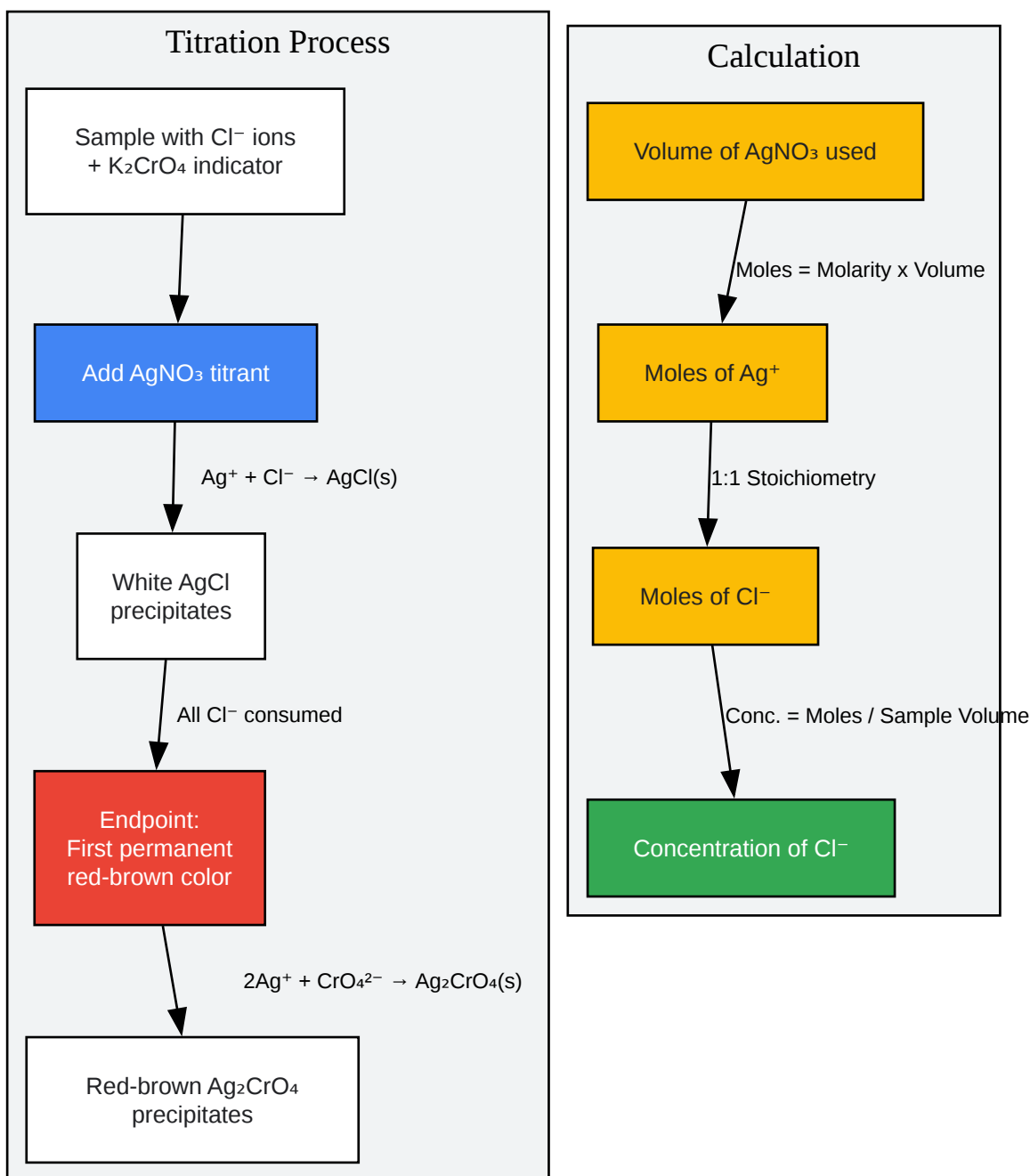
Procedure:

- To 1 mL of the test solution in a test tube, add a few drops of 0.5 M **potassium chromate** solution.
- Observe the formation of a precipitate. A yellow precipitate indicates the possible presence of Pb²⁺. [5][7]

- To confirm, add 6 M acetic acid dropwise. The precipitate should not dissolve.
- For further confirmation, take a fresh portion of the yellow precipitate and add concentrated sodium hydroxide solution while heating. The precipitate should dissolve, forming a soluble complex.[12]







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